

Essential Safety and Operational Guide for 4-Hydroxybutanamide

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Compound of Interest

Compound Name: 4-hydroxybutanamide

Cat. No.: B1328909

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-hydroxybutanamide** in a laboratory setting. The information is targeted towards researchers, scientists, and professionals in drug development to ensure safe handling and minimize risks.

Hazard Identification and Safety Data

4-Hydroxybutanamide is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it poses the following risks^[1]:

- H315: Causes skin irritation^[1]
- H319: Causes serious eye irritation^[1]
- H335: May cause respiratory irritation^[1]

Due to the lack of a comprehensive Safety Data Sheet (SDS) specifically for **4-hydroxybutanamide**, the following recommendations are based on its GHS classifications and safety guidelines for similar chemical compounds.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C4H9NO2	[2]
Molecular Weight	103.12 g/mol	[2]
CAS Number	927-60-6	[2]
GHS Hazard Statements	H315, H319, H335	[1]

Personal Protective Equipment (PPE)

To mitigate the identified hazards, the following personal protective equipment is mandatory when handling **4-hydroxybutanamide**.

PPE Requirements

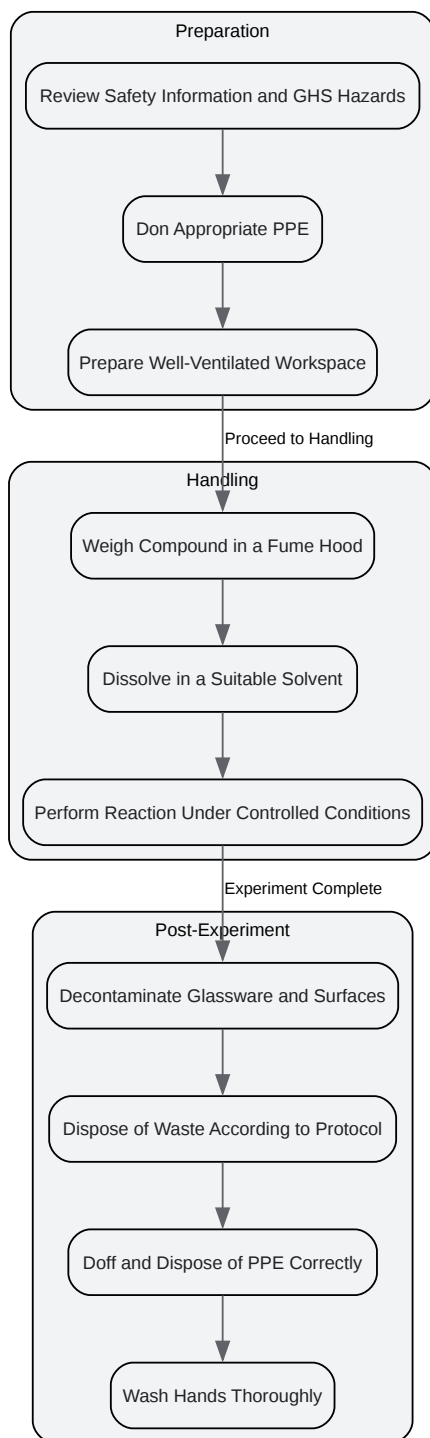
Protection Type	Specification	Purpose
Eye and Face Protection	Safety goggles with side shields or a face shield.	To prevent eye irritation from splashes or airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat.	To prevent skin irritation upon contact.
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator may be necessary if ventilation is inadequate or for spill response.	To prevent respiratory tract irritation.

Operational Plan: Step-by-Step Handling Procedure

Adherence to a strict operational workflow is crucial for the safe handling of **4-hydroxybutanamide**.

Experimental Workflow for Safe Handling

Experimental Workflow for Handling 4-Hydroxybutanamide



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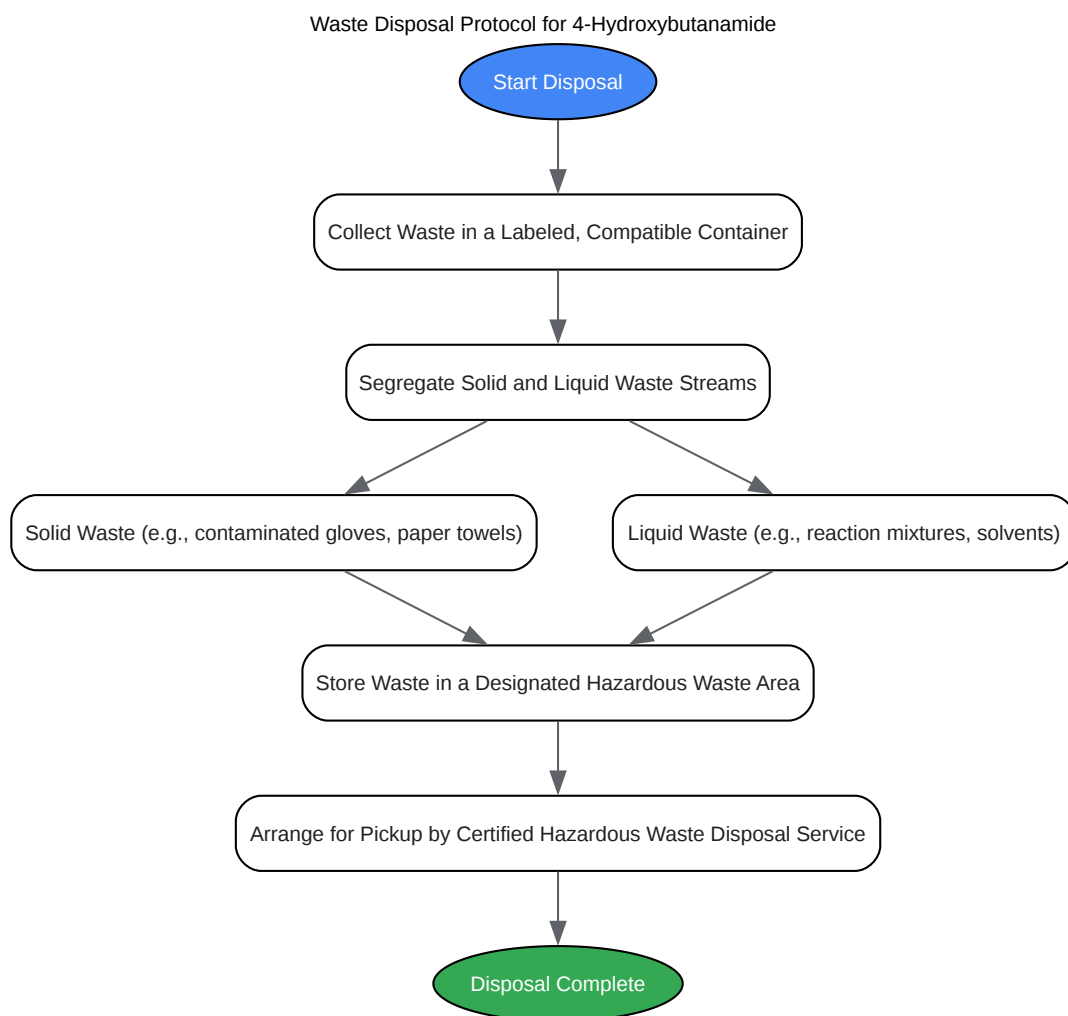
Caption: Workflow for the safe handling of **4-hydroxybutanamide**.

- Preparation:
 - Thoroughly review all available safety information and the GHS hazard classifications for **4-hydroxybutanamide**.
 - Put on all required personal protective equipment as specified in the table above.
 - Ensure the work area, preferably a chemical fume hood, is clean, organized, and has adequate ventilation.
- Handling:
 - When weighing the solid compound, perform this task within a fume hood to minimize inhalation of airborne particles.
 - If dissolving the compound, add it slowly to the solvent to avoid splashing.
 - Conduct all subsequent experimental steps within the controlled environment of the fume hood.
- Post-Experiment:
 - Decontaminate all glassware and surfaces that have come into contact with **4-hydroxybutanamide** using an appropriate solvent.
 - Segregate and dispose of all waste as outlined in the disposal plan below.
 - Remove and correctly dispose of PPE, avoiding cross-contamination.
 - Wash hands thoroughly with soap and water after the procedure is complete.

Disposal Plan

Proper disposal of **4-hydroxybutanamide** and its contaminated materials is critical to prevent environmental contamination and ensure laboratory safety.

Waste Disposal Protocol



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Caption: Protocol for the safe disposal of **4-hydroxybutanamide** waste.

- Waste Segregation:

- Solid Waste: Collect any contaminated solid materials, such as gloves, paper towels, and weighing paper, in a designated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect all liquid waste containing **4-hydroxybutanamide**, including reaction mixtures and cleaning solvents, in a separate, sealed, and labeled hazardous waste container. Ensure the container is compatible with the chemical waste.
- Storage:
 - Store all hazardous waste containers in a designated, well-ventilated, and secondary containment area away from incompatible materials.
- Disposal:
 - All waste must be disposed of through a certified hazardous waste disposal service. Follow all local, state, and federal regulations for chemical waste disposal. Do not dispose of **4-hydroxybutanamide** down the drain.

Emergency Procedures

In the event of an emergency, immediate and appropriate action is vital.

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.
- Spill: In case of a spill, evacuate the area. Wearing appropriate PPE, contain the spill using an inert absorbent material. Collect the absorbed material into a sealed container for hazardous waste disposal. Ventilate the area thoroughly. For large spills, contact the institution's environmental health and safety department.

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References

- 1. 4-Hydroxybutyramide | C₄H₉NO₂ | CID 13562 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Substance Registry Services | US EPA [cdxapps.epa.gov]
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